

Optimizing reaction conditions for 4-[(4-Pyridyl)sulfinyl]piperidine synthesis

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Compound of Interest

Compound Name: 4-[(4-Pyridyl)sulfinyl]piperidine

Cat. No.: B8369713

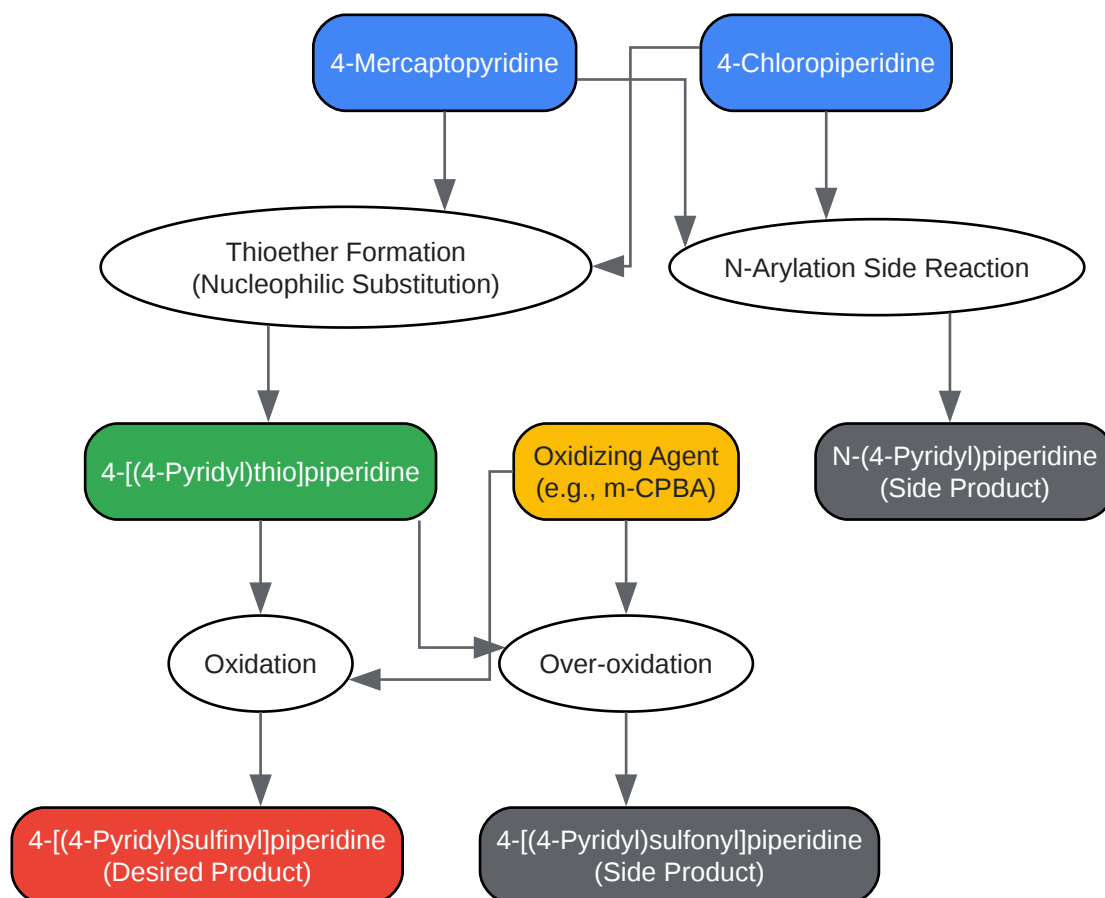
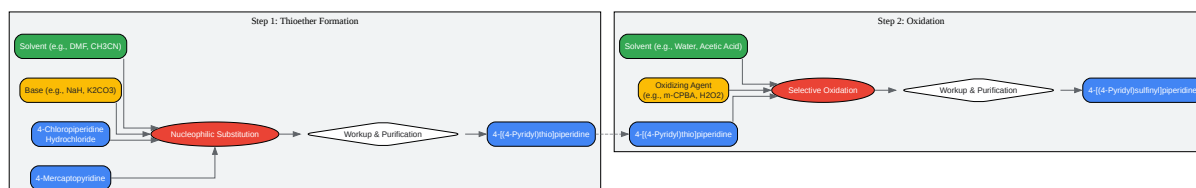
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Technical Support Center: Synthesis of 4-[(4-Pyridyl)sulfinyl]piperidine

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) for the synthesis of **4-[(4-Pyridyl)sulfinyl]piperidine**.

Experimental Workflow Overview

The synthesis of **4-[(4-Pyridyl)sulfinyl]piperidine** is typically achieved in a two-step process. The first step involves the formation of the thioether precursor, 4-[(4-Pyridyl)thio]piperidine, followed by its selective oxidation to the desired sulfoxide.



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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com